

# Tetrachlorantraniliprole: A Potent Pharmacological Tool for Interrogating Insect Calcium Channels

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetrachlorantraniliprole*

Cat. No.: *B15296268*

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tetrachlorantraniliprole** is a novel anthranilic diamide insecticide that demonstrates exceptional potency and selectivity against a range of economically important insect pests, primarily within the order Lepidoptera.[1][2] Its mode of action involves the targeted activation of insect ryanodine receptors (RyRs), which are ligand-gated calcium channels located on the membrane of the sarcoplasmic and endoplasmic reticulum.[3][4] This interaction triggers an uncontrolled release of intracellular calcium stores, leading to muscle contraction, paralysis, and ultimately, insect death.[3][5] The high selectivity of **tetrachlorantraniliprole** for insect RyRs over their mammalian counterparts makes it a valuable and safe tool for both pest management and fundamental research into insect calcium signaling.[5]

These application notes provide detailed protocols for utilizing **tetrachlorantraniliprole** as a pharmacological tool to study insect calcium channels. The methodologies described herein are intended for researchers in academia and industry engaged in insecticide discovery, neurobiology, and physiology.

## Data Presentation

The following tables summarize the available quantitative data on the biological activity of **tetrachlorantraniliprole** and the closely related compound, chlorantraniliprole. This data is crucial for designing experiments and interpreting results.

Table 1: Lethal Concentration (LC50) of **Tetrachlorantraniliprole** against Insect Pests

Insect Species	Life Stage	Exposure Time (h)	LC50 (µg/L)	Reference
Spodoptera exigua	1st Instar Larvae	72	10.371	[6]

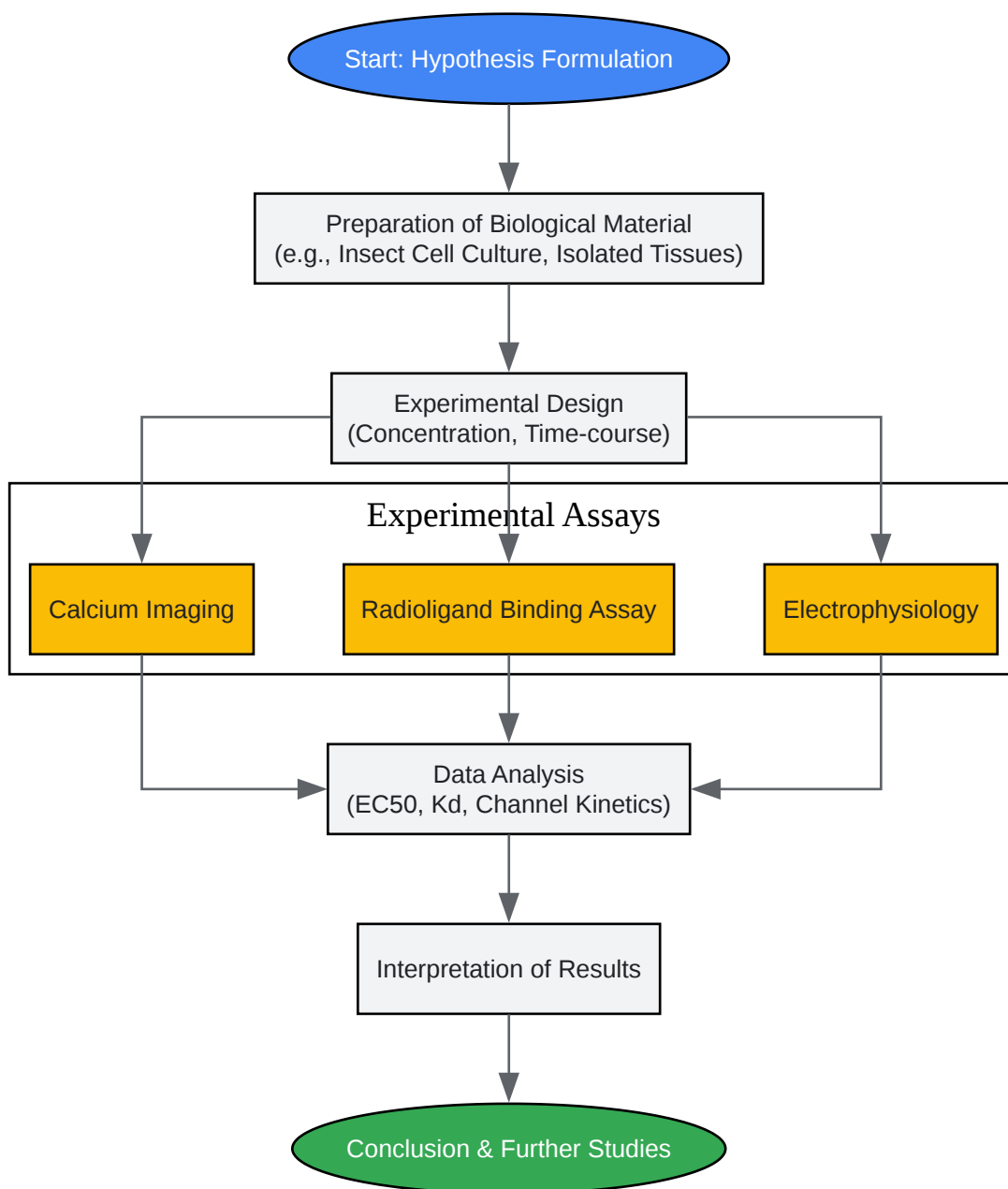
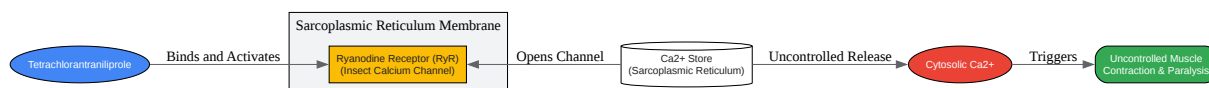
Table 2: Comparative Efficacy of Diamide Insecticides on Ryanodine Receptors

Compound	Ryanodine Receptor Type	EC50 (nM)	Reference
Tetrachlorantraniliprole	SfRyR (Spodoptera frugiperda)	46.1	[5]
Flubendiamide	SfRyR (Spodoptera frugiperda)	25.1	[5]
Chlorantraniliprole	PxRyR (Plutella xylostella) - Susceptible	Kd = 0.571 µM	[6]
Chlorantraniliprole	PxRyR (Plutella xylostella) - Resistant	Kd = 1.389 µM	[6]
Chlorantraniliprole	Mammalian RyR1	Micromolar range (weak activator)	[7]

Note: EC50 values represent the concentration of the compound that elicits a half-maximal response in functional assays (e.g., calcium release). Kd (dissociation constant) values represent the concentration of the ligand at which half of the receptors are occupied at equilibrium in binding assays.

## Signaling Pathways and Experimental Workflows

The following diagrams, generated using the Graphviz DOT language, illustrate the key signaling pathway affected by **tetrachlorantraniliprole** and a general workflow for its investigation.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Insect ryanodine receptor: distinct but coupled insecticide binding sites for [N-C(3)H(3)]chlorantraniliprole, flubendiamide, and [(3)H]ryanodine. | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]
- 4. Expression of ryanodine receptors in human embryonic kidney (HEK293) cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. golan.hms.harvard.edu [golan.hms.harvard.edu]
- 6. uknowledge.uky.edu [uknowledge.uky.edu]
- 7. The insecticide chlorantraniliprole is a weak activator of mammalian skeletal ryanodine receptor/Ca<sup>2+</sup> release channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tetrachlorantraniliprole: A Potent Pharmacological Tool for Interrogating Insect Calcium Channels]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15296268#tetrachlorantraniliprole-as-a-pharmacological-tool-to-study-insect-calcium-channels]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)